

Meta-Fexofenadine-d6: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Meta-Fexofenadine-d6

Cat. No.: B600807

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling procedures for **Meta-Fexofenadine-d6**. The information is intended to guide laboratory professionals in the safe use and management of this compound. It is important to note that the toxicological properties of **Meta-Fexofenadine-d6** have not been thoroughly investigated, and therefore, it should be handled with care, assuming the properties of a potentially hazardous substance. This compound is intended for research and development use only.[1][2]

Chemical and Physical Properties

Meta-Fexofenadine-d6 is the deuterated form of Meta-Fexofenadine, which is an impurity of Fexofenadine.[3] Fexofenadine is a second-generation antihistamine used to treat allergic rhinitis.[3][4] The deuteration is often used for tracer studies in drug development.[3]

Property	Value	Reference
Chemical Name	3-[1-Hydroxy-4-[4-(hydroxydiphenylmethyl)-1-piperidinyl]butyl]- α,α -dimethylbenzeneacetic Acid-d6	[5]
Molecular Formula	C ₃₂ H ₃₃ D ₆ NO ₄	[5][6]
Molecular Weight	507.69 g/mol	[5]
CAS Number	479035-75-1 (Unlabeled)	[5]

Safety Data Summary

The following tables summarize the key safety information derived from available Safety Data Sheets (SDS).

Hazard Identification

Hazard Statement	Classification
GHS Classification	Not a hazardous substance or mixture.
Hazards Not Otherwise Classified (HNOC)	None identified.[7]

Note: While not classified as hazardous, the chemical, physical, and toxicological properties have not been thoroughly investigated. Handle with caution.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if necessary. [2]
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. [2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes. [2]
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell. Medical assistance for gastric lavage may be required. [2]

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. No limitations on extinguishing agents are given for this substance.
Specific Hazards	Not specified.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

Action	Procedure
Personal Precautions	Wear personal protective equipment, including a self-contained breathing apparatus. Avoid dust formation and inhalation of dust.[2]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
Methods for Cleaning Up	Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[7]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Meta-Fexofenadine-d6** and ensure the safety of laboratory personnel.

Handling Procedures

Precaution	Details
Ventilation	Handle in a well-ventilated place.[1]
Personal Protective Equipment	Wear suitable protective clothing, impervious gloves, and eye/face protection.[1]
Hygiene	Avoid contact with skin and eyes.[1] Change contaminated clothing and wash hands after handling.
Dust and Aerosol	Avoid formation of dust and aerosols.[1]
Fire Prevention	Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

Storage Conditions

Condition	Recommendation
Temperature	Recommended storage temperature is -20°C for long-term storage.[6] May be stored at room temperature for short-term only.[6]
Container	Keep container tightly closed in a dry and well-ventilated place.[1]
Desiccant	Store with a desiccant.
Incompatible Materials	Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[1][7]

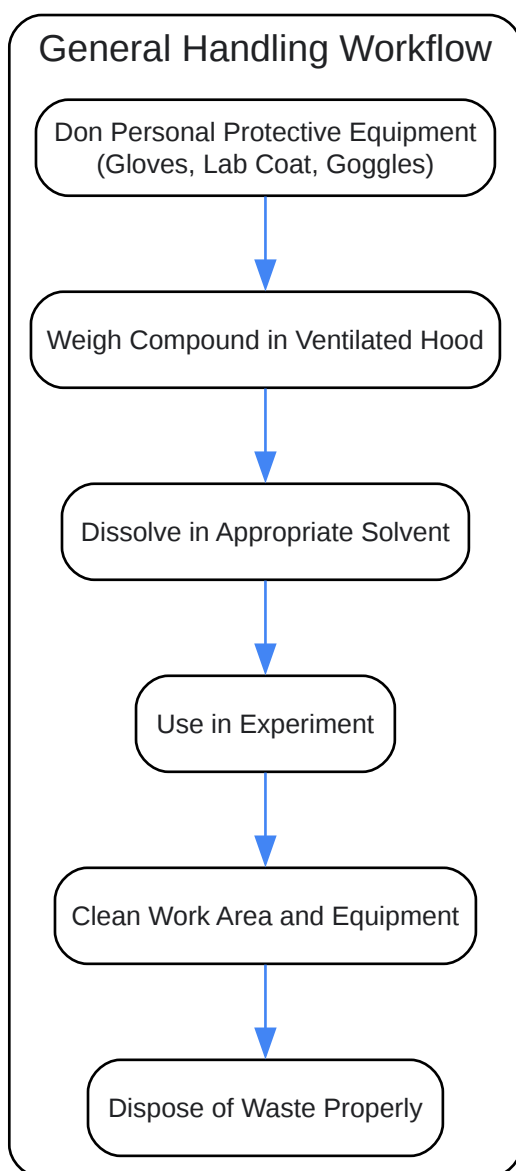
Experimental Protocols

Specific experimental protocols for the safety assessment of **Meta-Fexofenadine-d6** are not detailed in the publicly available literature. The toxicological profile is largely inferred from studies on Fexofenadine and its parent compound, Terfenadine.

In preclinical studies with Fexofenadine, toxicity was evaluated in various animal models. For example, chronic toxicity studies were conducted in dogs and mice.[8] A typical oral toxicity study in dogs might involve daily administration of the compound via gavage for a specified period (e.g., 1 to 6 months), with observations for clinical signs of toxicity, such as emesis.[8]

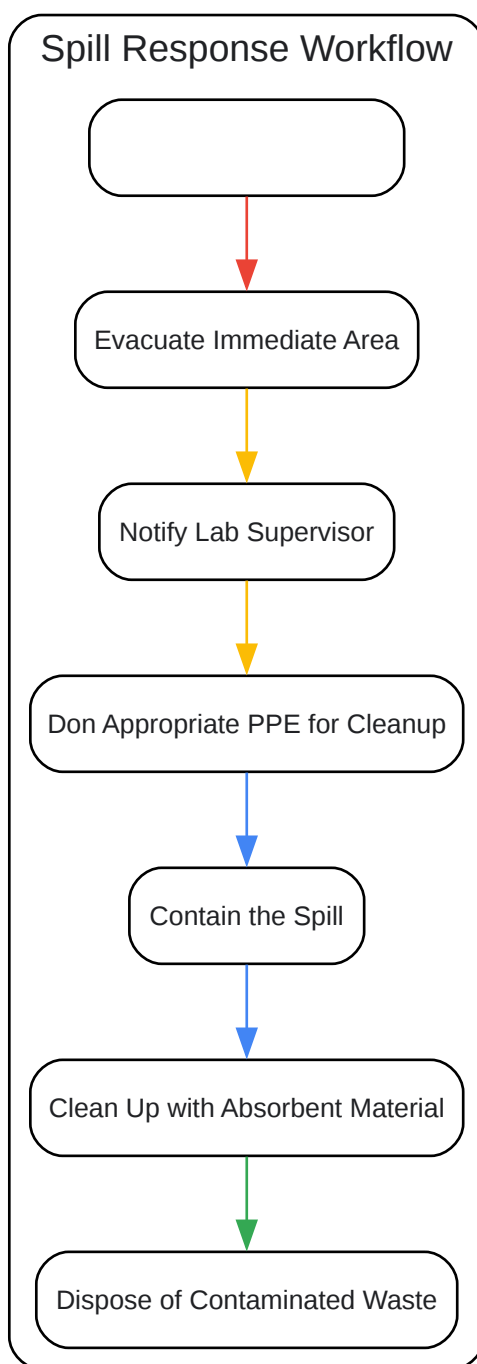
Logical Workflows

The following diagrams illustrate the recommended workflows for handling and responding to incidents involving **Meta-Fexofenadine-d6**.



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Caption: General laboratory workflow for handling **Meta-Fexofenadine-d6**.



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Caption: Workflow for responding to an accidental spill of **Meta-Fexofenadine-d6**.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Chemicals should be left in their original containers, and not mixed with other waste. Uncleaned containers should be handled in the same manner as the product itself.

Transport Information

Meta-Fexofenadine-d6 is not classified as a dangerous good in the meaning of transport regulations.

Disclaimer: This document is intended for informational purposes only and does not purport to be all-inclusive. It should be used as a guide and supplemented with information from the specific supplier's Safety Data Sheet. The user assumes all responsibility for the safe handling and use of this product.

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